

# Personal protective equipment for handling N-(2-Aminoethyl)-1-naphthylacetamide

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## Compound of Interest

Compound Name: N-(2-Aminoethyl)-1-naphthylacetamide

Cat. No.: B046508

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## Foundational Principle: Hazard-Driven Safety Protocol

The selection of appropriate Personal Protective Equipment (PPE) is not a matter of preference but a direct response to a substance's specific, identified hazards. For **N-(2-Aminoethyl)-1-naphthylacetamide** (CAS: 36321-43-4) and its common hydrochloride salt, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the authoritative groundwork for our safety protocol.<sup>[1]</sup> All handling procedures must be built upon a thorough understanding of these risks.

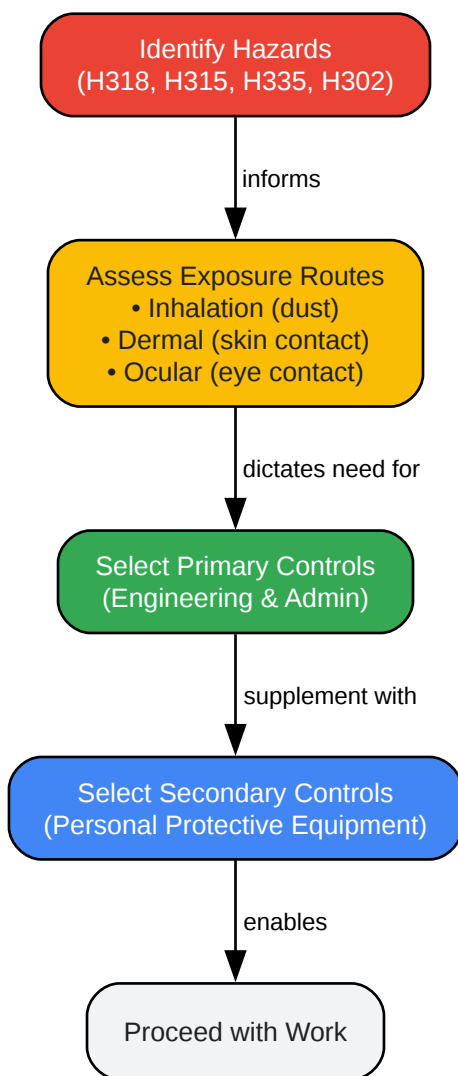
## GHS Hazard Profile

A comprehensive review of safety data reveals several key hazards that dictate our operational and PPE requirements. These are summarized below.

Hazard Classification	GHS Code	Signal Word	Implication for Handling
Serious Eye Damage	H318	Danger	Can cause irreversible eye damage on contact. Eye protection is mandatory.
Skin Irritation	H315	Warning	Causes skin irritation upon contact. Skin protection is essential to prevent exposure.
Respiratory Irritation	H335	Warning	Inhalation of dust may irritate the respiratory tract. Engineering controls are the primary defense.
Acute Oral Toxicity	H302	Warning	Harmful if swallowed. Strict hygiene practices are required to prevent ingestion.
Aquatic Toxicity	H412	(none)	Harmful to aquatic life with long-lasting effects. Must be prevented from entering drains or the environment.
Data synthesized from aggregated GHS information provided to the European Chemicals Agency (ECHA) and supplier Safety Data Sheets (SDS). <a href="#">[1]</a>			

## Risk Assessment Workflow

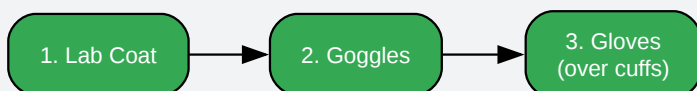
Before any procedure, a risk assessment must be performed. The primary exposure routes for this solid compound are inhalation of dust and direct contact with skin or eyes. Our controls must be selected to interrupt these pathways.

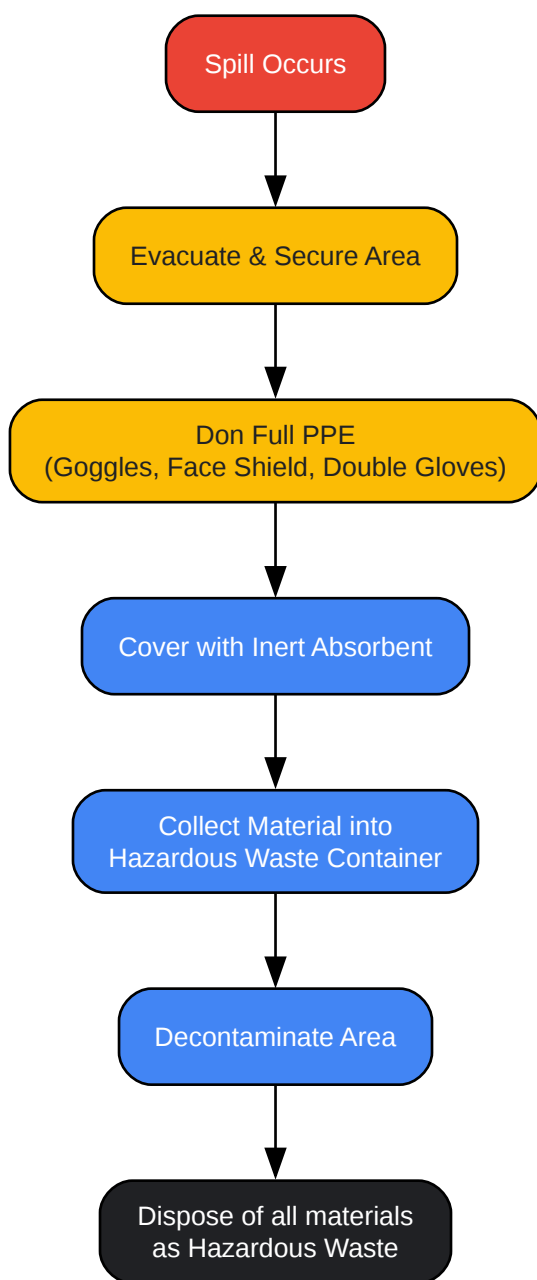


#### Doffing Sequence



#### Donning Sequence





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## References

- 1. N-(2-Aminoethyl)-1-naphthylacetamide hydrochloride | C<sub>14</sub>H<sub>17</sub>ClN<sub>2</sub>O | CID 3056271 - PubChem [pubchem.ncbi.nlm.nih.gov]
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